

Personal protective equipment for handling 2,6-Dibromo-4-methylaniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methylaniline

Cat. No.: B181599

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Essential Safety and Handling Guide for 2,6-Dibromo-4-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,6-Dibromo-4-methylaniline** (CAS No. 6968-24-7). Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

2,6-Dibromo-4-methylaniline is a hazardous substance that is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Regulatory Standards
Eye and Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Hand Protection	Chemically resistant gloves. Specific material breakthrough times for 2,6-Dibromo-4-methylaniline are not readily available. Select gloves based on resistance to similar aromatic amines and halogenated compounds. Nitrile or neoprene gloves are generally recommended for handling aniline compounds, but always consult the glove manufacturer's compatibility data.	EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation is experienced, or if working with the powder outside of a ventilated enclosure. A particulate filter conforming to EN 143 is recommended.	OSHA 29 CFR 1910.134 or European Standard EN 149.[2] [4]
Protective Clothing	Lab coat, closed-toe shoes, and additional protective clothing as needed to prevent skin exposure.	Consult institutional safety guidelines.

Note on Occupational Exposure Limits: As of the latest revisions of available Safety Data Sheets, specific occupational exposure limits (e.g., PEL, TLV) have not been established for

2,6-Dibromo-4-methylaniline.^[2] Therefore, it is crucial to handle this compound with a high degree of caution and always aim to minimize exposure.

Step-by-Step Handling Protocol

2.1. Preparation and Engineering Controls

- **Ventilation:** Always handle **2,6-Dibromo-4-methylaniline** in a well-ventilated area. A chemical fume hood is strongly recommended, especially when working with the solid powder to minimize dust inhalation.
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.
- **PPE Donning:** Before handling the chemical, put on all required PPE as specified in the table above. Inspect gloves for any signs of degradation or puncture before use.

2.2. Chemical Handling

- **Avoid Contact:** Prevent all direct contact with the skin, eyes, and clothing.^[1]
- **Minimize Dust:** When handling the solid form, minimize the generation of dust.
- **No Consumption:** Do not eat, drink, or smoke in the area where this chemical is being handled or stored.^[1]
- **Hand Washing:** Wash hands thoroughly with soap and water after handling, even if gloves were worn.

2.3. Storage

- **Container:** Keep the container tightly closed when not in use.
- **Location:** Store in a dry, cool, and well-ventilated place.^{[1][2]}
- **Incompatibilities:** Store away from strong oxidizing agents.^{[1][2]}

Disposal Plan

All waste containing **2,6-Dibromo-4-methylaniline** must be treated as hazardous waste.

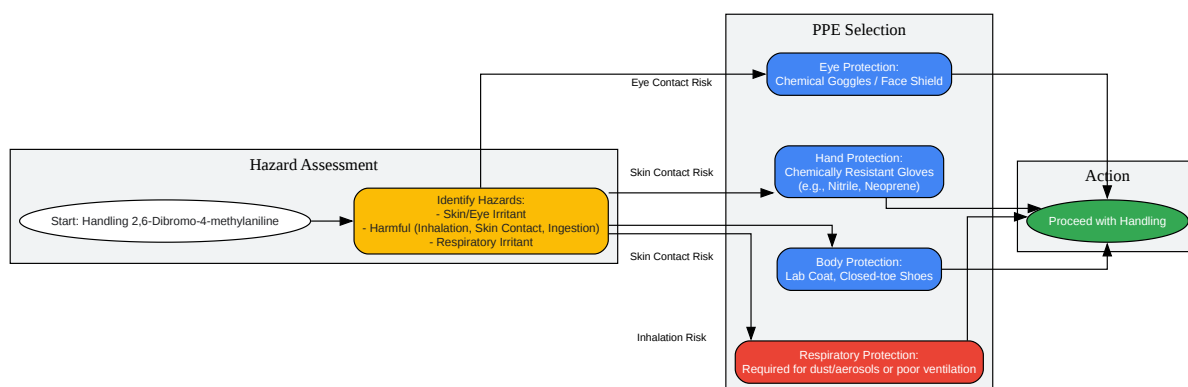
- **Waste Collection:** Collect all residues and contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal:** Dispose of the waste through an approved hazardous waste disposal facility.^[1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. ^{[1][4]}
Skin Contact	Immediately remove all contaminated clothing and shoes. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention. ^{[4][5]}
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^{[1][4]}
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[5]

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **2,6-Dibromo-4-methylaniline**.



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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. spectrumchemical.com [spectrumchemical.com]

- 4. 2,6-Dibromo-4-methylaniline(6968-24-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
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